

Lapyrium Chloride as a quaternary ammonium surfactant in research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lapyrium Chloride

Cat. No.: B1208510

[Get Quote](#)

Lapyrium Chloride: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lapyrium Chloride is a cationic surfactant belonging to the quaternary ammonium compound (QAC) class. It is utilized in a variety of applications, including as a biocide and antistatic agent in personal care products, in wastewater treatment, and in corrosion inhibition formulations.^[1]^[2] In the pharmaceutical and research sectors, its antimicrobial properties are of primary interest. This technical guide provides an in-depth overview of **Lapyrium Chloride**, focusing on its core properties, mechanism of action, and relevant experimental considerations for its application in research and drug development.

Core Properties of Lapyrium Chloride

Lapyrium Chloride's efficacy as a surfactant and antimicrobial agent is rooted in its physicochemical properties.

Physicochemical Data

Property	Value	Source
Chemical Formula	C ₂₁ H ₃₅ ClN ₂ O ₃	[1]
Molecular Weight	398.97 g/mol	[1]
CAS Number	6272-74-8	[2]
Critical Micelle Concentration (CMC)	0.009 mol/L	[3]

Toxicity and Safety Data

Test	Species	Route	Result	Source
LD ₅₀	Mouse	Intravenous	18 mg/kg	[1]
Dermal Irritation	Human	Topical (occluded patch)	Slight to moderate erythema with a 50% solution	[4][5]
Dermal Irritation/Sensitization	Human	Topical (repeat insult patch test)	Neither an irritant nor a sensitizer at 100% concentration (for the structurally similar Steapyrium Chloride)	[4]
Ocular Irritation	Rabbit	Ocular	Very slight irritation with a 1.0% solution (for the structurally similar Steapyrium Chloride)	[4][6]

Antimicrobial Mechanism of Action

As a quaternary ammonium compound, **Lapyrium Chloride**'s primary antimicrobial mechanism of action is the disruption of microbial cell membranes.^[1] This process can be broken down into several key stages:

- **Adsorption and Binding:** The positively charged pyridinium head group of **Lapyrium Chloride** is electrostatically attracted to the negatively charged components of the bacterial cell surface, such as teichoic acids in Gram-positive bacteria and lipopolysaccharides in Gram-negative bacteria.
- **Hydrophobic Interaction:** Following initial electrostatic binding, the long hydrophobic lauryl chain of the molecule penetrates the lipid bilayer of the cell membrane.
- **Membrane Disruption:** The insertion of the hydrophobic tail disrupts the ordered structure of the lipid bilayer, leading to a loss of membrane integrity.
- **Leakage of Cellular Contents:** The compromised membrane allows for the leakage of essential intracellular components, such as ions, metabolites, and nucleic acids.
- **Cell Lysis and Death:** The extensive loss of cellular contents and the inability to maintain a proper electrochemical gradient ultimately lead to cell lysis and death.^[1]

Experimental Protocols

Detailed experimental protocols for **Lapyrium Chloride** are not extensively reported in the scientific literature. However, based on its classification as a quaternary ammonium surfactant, standard methodologies for evaluating antimicrobial efficacy and cytotoxicity can be adapted.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC of **Lapyrium Chloride** against various microorganisms can be determined using the broth microdilution method.

Materials:

- **Lapyrium Chloride** stock solution
- Sterile Mueller-Hinton Broth (MHB) or other appropriate microbial growth medium
- Microbial cultures (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Sterile 96-well microtiter plates
- Incubator

Procedure:

- Prepare a serial two-fold dilution of the **Lapyrium Chloride** stock solution in the 96-well plate using MHB.
- Inoculate each well with a standardized suspension of the test microorganism to a final concentration of approximately 5×10^5 CFU/mL.
- Include a positive control (microorganism in broth without **Lapyrium Chloride**) and a negative control (broth only).
- Incubate the plates at the optimal growth temperature for the microorganism (e.g., 37°C for 18-24 hours).
- The MIC is defined as the lowest concentration of **Lapyrium Chloride** that completely inhibits visible growth of the microorganism.

In Vitro Cytotoxicity Assay (MTT Assay)

The cytotoxicity of **Lapyrium Chloride** against mammalian cell lines can be assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Materials:

- Mammalian cell line (e.g., HaCaT, HeLa)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **Lapyrium Chloride** stock solution

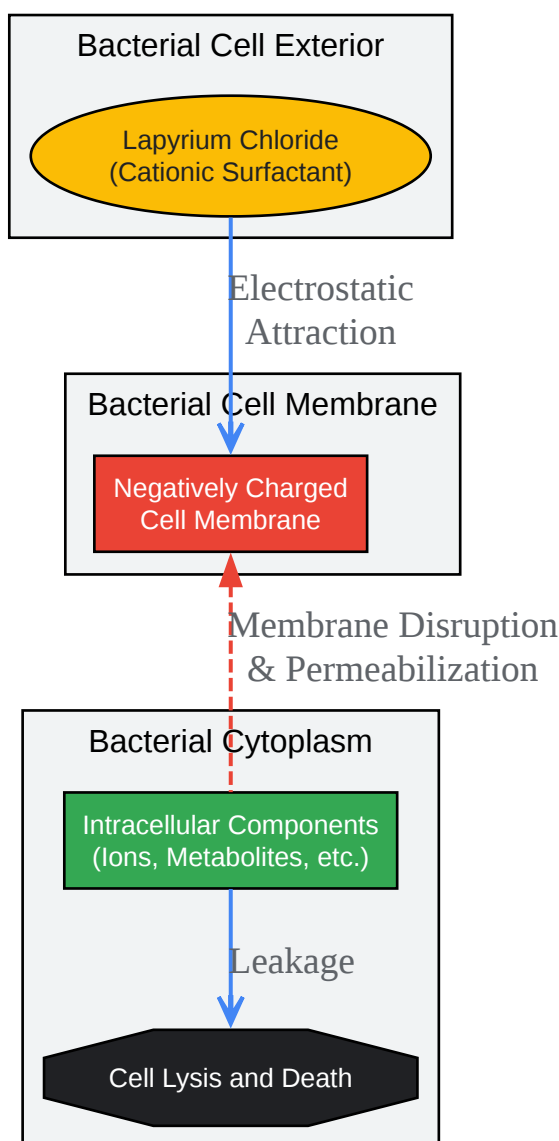
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- Sterile 96-well cell culture plates
- CO₂ incubator

Procedure:

- Seed the cells in a 96-well plate at a density of 1×10^4 cells/well and allow them to adhere overnight in a CO₂ incubator.
- Remove the medium and replace it with fresh medium containing various concentrations of **Lapyrium Chloride**.
- Include a vehicle control (medium with the same solvent concentration used for the **Lapyrium Chloride** stock).
- Incubate the plate for 24-48 hours.
- Add MTT solution to each well and incubate for an additional 4 hours.
- Remove the medium and add DMSO to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Cell viability is calculated as a percentage of the vehicle control. The IC₅₀ value (the concentration that inhibits 50% of cell growth) can be determined from the dose-response curve.

Visualizations

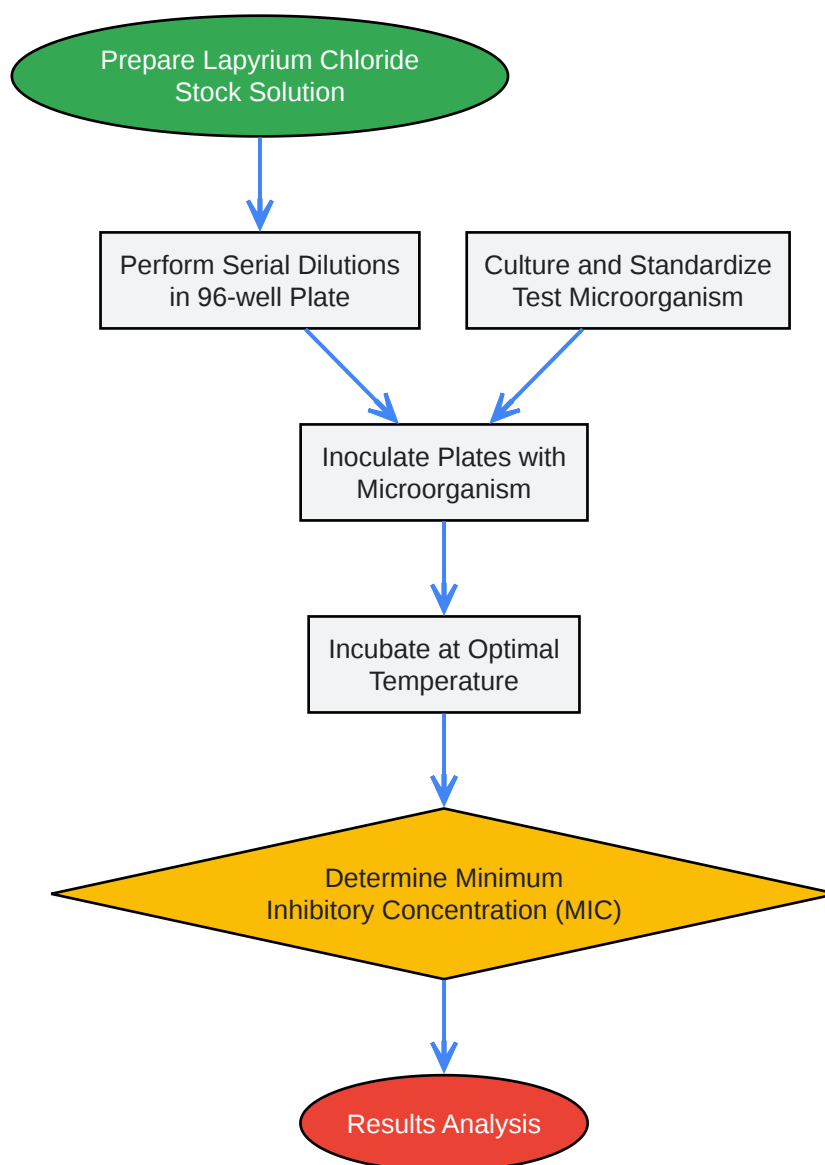
Antimicrobial Mechanism of Action of Lapyrium Chloride



[Click to download full resolution via product page](#)

Caption: General mechanism of **Lapyrium Chloride**'s antimicrobial action.

General Experimental Workflow for Antimicrobial Efficacy Testing

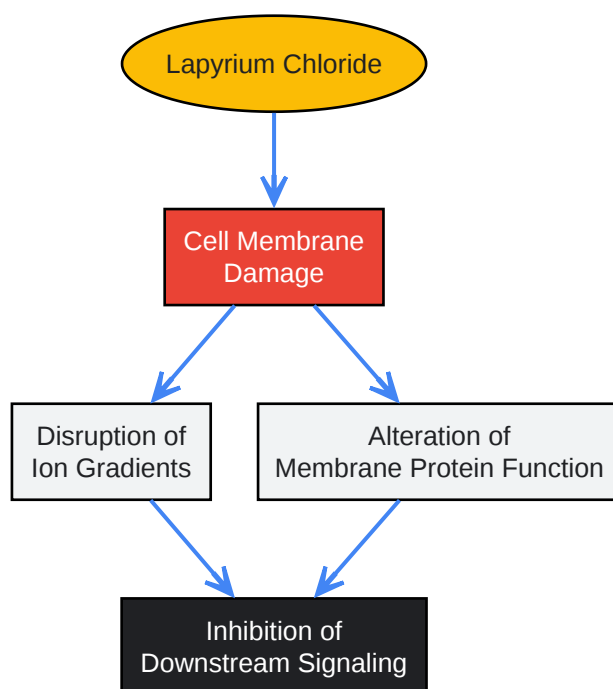


[Click to download full resolution via product page](#)

Caption: A typical workflow for determining the MIC of **Lapyrium Chloride**.

Hypothetical Signaling Pathway Disruption by Membrane Damage

While specific signaling pathways affected by **Lapyrium Chloride** are not well-documented, membrane disruption by quaternary ammonium compounds can be hypothesized to interfere with signal transduction processes that rely on membrane integrity.



[Click to download full resolution via product page](#)

Caption: Postulated disruption of signaling due to membrane damage.

Conclusion

Lapyrium Chloride is a quaternary ammonium surfactant with established antimicrobial properties. While its general mechanism of action is understood to be the disruption of cell membranes, there is a notable lack of detailed, publicly available research on its specific surfactant properties (beyond CMC), comprehensive antimicrobial spectrum (MIC values against a wide range of organisms), and its effects on specific cellular signaling pathways. The provided experimental protocols are based on standard methodologies for this class of compounds and should be optimized for specific research applications. Further investigation is warranted to fully elucidate the potential of **Lapyrium Chloride** in drug development and other scientific research areas.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Lapyrium - Wikipedia [en.wikipedia.org]
- 3. ars.usda.gov [ars.usda.gov]
- 4. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 5. scribd.com [scribd.com]
- 6. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [Lapyrium Chloride as a quaternary ammonium surfactant in research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208510#lapyrium-chloride-as-a-quaternary-ammonium-surfactant-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com